

Technical Guide: 2-Cyclopropyl-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 2-Cyclopropyl-4-fluorobenzaldehyde

CAS No.: 1697223-54-3

Cat. No.: B2618304

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CAS Registry Number: 1697223-54-3 Molecular Formula: C₁₀H₉FO Molecular Weight: 164.18 g/mol [2]

Part 1: Executive Summary & Chemical Identity

2-Cyclopropyl-4-fluorobenzaldehyde is a specialized building block used primarily in the synthesis of pharmaceuticals targeting the Central Nervous System (CNS) and kinase pathways.[1] Its structural value lies in the cyclopropyl motif, which acts as a bioisostere for alkyl groups (like ethyl or isopropyl) but offers superior metabolic stability against cytochrome P450 oxidation due to the high C-H bond dissociation energy of the strained ring.[1]

Chemical Structure & Identifiers

Property	Detail
IUPAC Name	2-Cyclopropyl-4-fluorobenzaldehyde
SMILES	<chem>C1CC1C2=C(C=CC(=C2)F)C=O</chem> ^[2]
InChI Key	Unique identifier (varies by protonation state, derived from SMILES)
Appearance	Colorless to pale yellow liquid (typically)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in water

Part 2: Hazard Identification & Safety Profile (MSDS/SDS Core)

Note: This section consolidates GHS classifications.^[1] Always verify with the specific vendor SDS before handling.

GHS Classification

Signal Word:WARNING^[1]^[3]

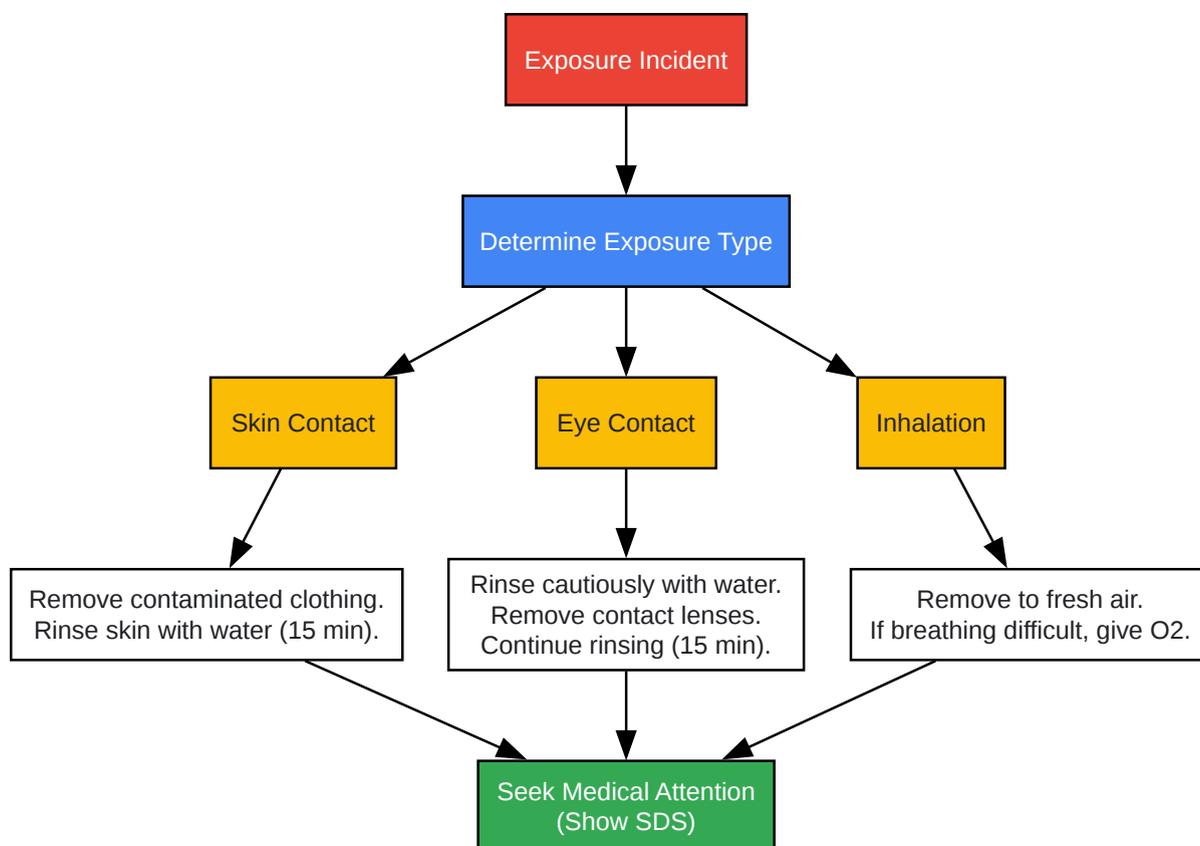
Hazard Class	Category	Hazard Statement (H-Code)	Description
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. ^[3]
Skin Corrosion/Irritation	2	H315	Causes skin irritation. ^[1] ^[4] ^[5]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation. ^[1] ^[3] ^[5] ^[6]
STOT - Single Exposure	3	H335	May cause respiratory irritation. ^[1] ^[5]

Precautionary Protocols (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/eye protection/face protection.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][5]
Remove contact lenses if present and easy to do.[1][5] Continue rinsing.[1][5]

Emergency Response Logic

The following decision tree outlines the immediate response to exposure incidents.



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Figure 1: Emergency response decision tree for acute exposure events.

Part 3: Synthesis & Manufacturing

The synthesis of **2-Cyclopropyl-4-fluorobenzaldehyde** typically avoids direct formylation of cyclopropyl-fluorobenzene due to regioselectivity issues.^[1] The preferred industrial route utilizes a Suzuki-Miyaura Cross-Coupling reaction.^{[1][7]}

Preferred Synthetic Route

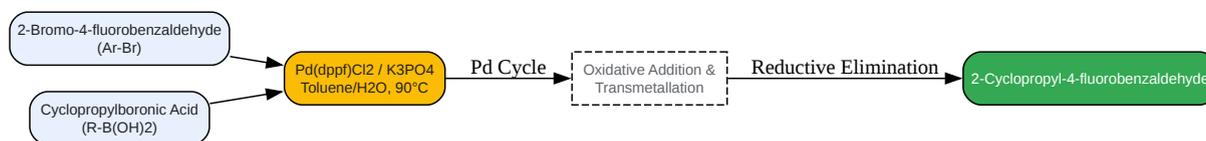
Starting Material: 2-Bromo-4-fluorobenzaldehyde (commercially available).^[1] Reagent: Cyclopropylboronic acid (or MIDA boronate).^[1] Catalyst System: Pd(dppf)Cl₂ · DCM or Pd(OAc)₂/Tricyclohexylphosphine.^[1]

Step-by-Step Protocol (Laboratory Scale)

- Preparation: In a glovebox or under Argon, charge a reaction flask with 2-Bromo-4-fluorobenzaldehyde (1.0 eq), Cyclopropylboronic acid (1.2–1.5 eq), and Potassium Phosphate (K₃PO₄) (3.0 eq).
- Solvent System: Add a degassed mixture of Toluene/Water (10:1 ratio).^[1] The water is critical for the activation of the boronic acid.^[1]
- Catalysis: Add Pd(dppf)Cl₂ (3–5 mol%).
- Reaction: Heat to 80–100°C for 4–12 hours. Monitor conversion via TLC or LC-MS (Target Mass: 164.18).^[1]
- Workup: Cool to RT. Dilute with Ethyl Acetate, wash with water and brine.^[1] Dry over Na₂SO₄.^[1]
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Mechanistic Pathway

The introduction of the cyclopropyl group via Palladium catalysis is sensitive to steric hindrance at the ortho position.^[1] The use of bidentate ligands like dppf helps stabilize the Pd(0) species and prevents deborylation of the cyclopropyl reagent.^[1]



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Figure 2: Suzuki-Miyaura coupling pathway for the synthesis of the target compound.

Part 4: Applications in Drug Discovery

This compound is not a final drug but a high-value "scaffold modifier."^[1]

Metabolic Stability Enhancement

The cyclopropyl group is often used to replace ethyl or isopropyl groups.^[1]

- Mechanism: The C-H bonds in a cyclopropyl ring have higher s-character (sp^2 ,⁴⁶ hybridization) compared to standard alkyls (sp^3).^[1] This results in a stronger C-H bond (approx. 106 kcal/mol vs 98 kcal/mol for secondary alkyls), making the ring significantly more resistant to Hydrogen Atom Transfer (HAT) mechanisms used by Cytochrome P450 enzymes.^[1]
- Result: Increased half-life () of the drug candidate.^[1]

Conformational Restriction

The ortho-cyclopropyl group exerts steric pressure on the aldehyde (or subsequent amine/amide) functionality, forcing the molecule into a specific conformation.^[1] This "pre-organization" can lower the entropic penalty of binding to a protein target, potentially increasing potency ().^[1]

Fluorine Effect

The para-fluorine atom blocks metabolic oxidation at the 4-position (a common metabolic soft spot in phenyl rings) and modulates the lipophilicity (LogP) of the molecule, improving membrane permeability.[1]

Part 5: Handling & Storage (Critical)[1][7]

- Storage: Store at 2–8°C under an inert atmosphere (Argon or Nitrogen). Aldehydes are prone to air oxidation to the corresponding benzoic acid (2-Cyclopropyl-4-fluorobenzoic acid).[1]
- Incompatibilities: Strong oxidizing agents, strong bases.[1][3][6]
- Shelf Life: 12–24 months if seal is unbroken and stored cold.[1]

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